

2-Bromo-6-methylpyridine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-6-methylpyridine

Cat. No.: B113505

[Get Quote](#)

Technical Guide: 2-Bromo-6-methylpyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromo-6-methylpyridine**, a key building block in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals. This document outlines its core physicochemical properties, a detailed synthesis protocol, and its applications in chemical reactions.

Core Properties of 2-Bromo-6-methylpyridine

2-Bromo-6-methylpyridine is a substituted pyridine derivative widely utilized as an intermediate in the synthesis of more complex molecules. Its chemical structure, featuring both a bromine atom and a methyl group on the pyridine ring, allows for a variety of chemical transformations.

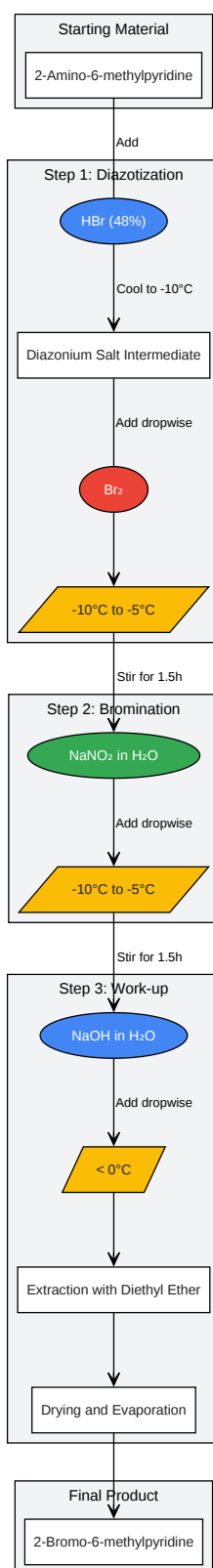
Physicochemical Data

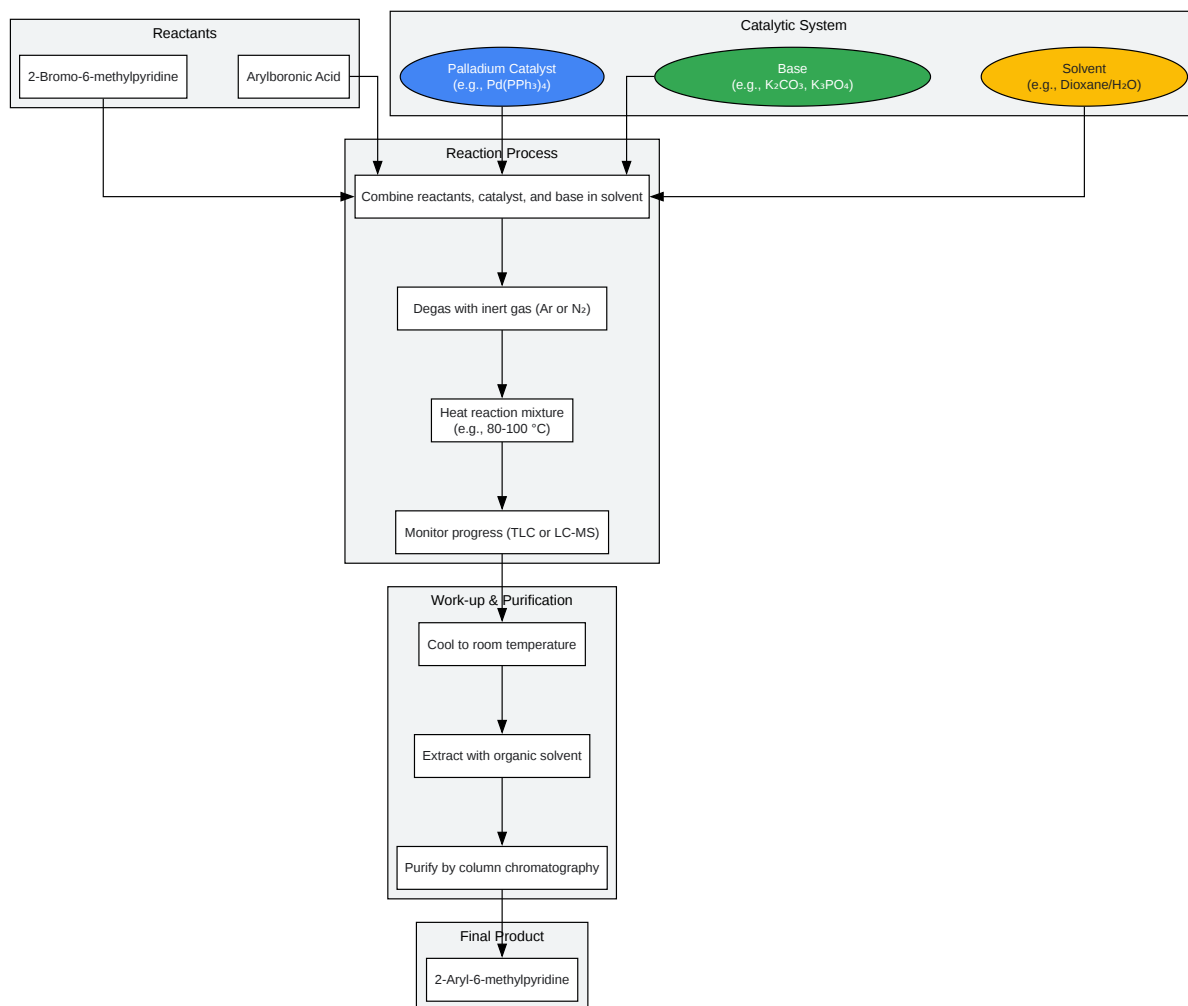
The fundamental molecular and physical properties of **2-Bromo-6-methylpyridine** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₆ H ₆ BrN[1][2][3][4]
Molecular Weight	172.02 g/mol [1][4][5]
CAS Number	5315-25-3[1][2]
Appearance	Colorless to light yellow clear liquid[2]
Boiling Point	102-103 °C at 20 mmHg[2][5]
Density	1.512 g/mL at 25 °C[2][5]
Refractive Index	n _{20/D} 1.562[2][5]

Synthesis of 2-Bromo-6-methylpyridine

A common and effective method for the synthesis of **2-Bromo-6-methylpyridine** is through the diazotization of 2-amino-6-methylpyridine, followed by a Sandmeyer-type reaction.[2] The workflow for this synthesis is depicted in the diagram below.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbino.com [nbino.com]
- 2. 2-Bromo-6-methylpyridine synthesis - chemicalbook [chemicalbook.com]
- 3. benchchem.com [benchchem.com]
- 4. scbt.com [scbt.com]
- 5. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [2-Bromo-6-methylpyridine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b113505#2-bromo-6-methylpyridine-molecular-weight-and-formula\]](https://www.benchchem.com/product/b113505#2-bromo-6-methylpyridine-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com